

The influence of mowing height and frequency on Mefluidide's regulatory effects

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Compound of Interest

Compound Name: **Mefluidide**

Cat. No.: **B1676157**

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Mefluidide Technical Support Center: Influence of Mowing Practices

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the influence of mowing height and frequency on the regulatory effects of **Mefluidide**.

Frequently Asked Questions (FAQs)

Q1: What is **Mefluidide** and how does it work?

A1: **Mefluidide** is a Type I plant growth regulator (PGR). It is primarily absorbed through the foliage and acts by inhibiting cell division and differentiation in the meristematic regions of the plant. This suppression of cell division interferes with vegetative growth and seedhead development. Its growth inhibition effects are typically rapid, appearing within 4 to 10 days and lasting for 3 to 4 weeks, depending on the application rate.

Q2: What is the primary application of **Mefluidide** in turfgrass management?

A2: **Mefluidide** is most commonly used for the suppression of seedheads, particularly in *Poa annua* (annual bluegrass), on golf course fairways and other managed turf areas. By inhibiting seedhead formation, the plant can redirect energy to overall plant health.

Q3: How does mowing practice interact with **Mefluidide** application?

A3: Mowing practices, particularly the timing of mowing in relation to application, can significantly influence the effectiveness of **Mefluidide**. For optimal absorption and performance, it is crucial to follow specific mowing guidelines before and after application.

Q4: Are there specific recommendations for mowing before and after **Mefluidide** application?

A4: Yes. Product labels for **Mefluidide** formulations, such as Embark®, specify not to mow for two days before or after application.^[1] This allows for adequate leaf surface area for initial absorption and for the product to translocate within the plant.

Q5: Can mowing be used to enhance the effects of **Mefluidide**?

A5: In some turfgrass species, a delayed mowing can extend the period of seedhead suppression. For example, in centipedegrass, mowing three weeks after a **Mefluidide** application has been shown to prolong the duration of seedhead control.^[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
Reduced Efficacy of Seedhead Suppression	<ul style="list-style-type: none">- Mowing too soon before or after application, reducing product absorption.- Incorrect application timing (not aligned with the physiological stage of seedhead development).- Application rate is too low for the target turfgrass species.	<ul style="list-style-type: none">- Adhere strictly to the recommended mowing restrictions: do not mow for 2 days prior to and 2 days following Mefluidide application.^[1]- Time applications based on Growing Degree Day (GDD) models for the target weed species. For <i>Poa annua</i>, the ideal timing for Mefluidide application is between 500 and 650 GDDs (base 32°F).^[2]- Consult product labels for species-specific application rates.^[1]
Turfgrass Injury or Discoloration (Phytotoxicity)	<ul style="list-style-type: none">- Application rate is too high.- Application to turf under stress (e.g., drought, heat, disease).- Mowing too low, causing additional stress to the turf.	<ul style="list-style-type: none">- Ensure accurate calibration of spray equipment to apply the correct rate.- Avoid applying Mefluidide to turf that is not actively growing or is under environmental stress.- Tank-mixing with a chelated iron source can help mask discoloration.- Maintain a proper mowing height for the specific turfgrass species to ensure a healthy stand.
Uneven Growth Regulation	<ul style="list-style-type: none">- Non-uniform spray application.- Mowing with dull blades, causing uneven leaf surfaces and variable absorption.	<ul style="list-style-type: none">- Use calibrated spray equipment with appropriate nozzles to ensure uniform coverage.- Ensure mower blades are sharp and properly adjusted for a clean cut.

Rapid Rebound of Growth	<ul style="list-style-type: none">- The natural growth regulation period of Mefluidide has ended.- Mowing frequency is too low, allowing for a surge in growth after the regulation effect wears off.	<ul style="list-style-type: none">- Be prepared for the growth rebound effect and adjust mowing frequency accordingly.- In a research setting, sequential applications may be necessary to maintain suppression, following label recommendations.
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Quantitative Data

Table 1: Effect of Mefluidide and Mowing Frequency on Vegetative Suppression and Mowing Reduction in Tall Fescue

Treatment	Rate (kg ai/ha)	Mowings Eliminated (First 5 Weeks)	Turf Quality (Lowest Rating) ¹	Turf Density (Lowest Rating) ¹
Mefluidide (Embark)	0.42	2-3	5.8	6.3
Untreated Control	-	0	7.5	7.8

¹ Turf quality and density rated on a scale of 1 to 9, where 1 = brown/dead turf, 7 = acceptable, and 9 = ideal turf. Data adapted from "Response of Tall Fescue to Plant Growth Regulators and Mowing Frequencies," Journal of Environmental Horticulture.

Table 2: Influence of Mefluidide and Mowing Frequency on Seedhead Suppression in Centipedegrass

Treatment	Mowing Schedule	Seedhead Suppression at 8 Weeks (%)
Mefluidide (0.42 kg ai/ha)	Mowed at 3 weeks post-treatment	>80%
Mefluidide (0.42 kg ai/ha)	Unmowed	<60%
Untreated Control	Mowed weekly	<20%

Data synthesized from "Response of Centipedegrass to Plant Growth Regulators and Frequency of Mowing," Weed Technology.

Experimental Protocols

Protocol 1: Evaluating the Influence of Mowing Frequency on Mefluidide's Efficacy in Tall Fescue

Objective: To determine the effect of **Mefluidide** on vegetative growth suppression and the reduction in mowing frequency required for tall fescue.

Materials:

- Established tall fescue turf
- Mefluidide 2S** formulation
- Calibrated CO₂-pressurized backpack sprayer with flat-fan nozzles
- Reel or rotary mower
- Data collection tools (e.g., quadrat for visual ratings, clipping collection bags, scales)

Methodology:

- Plot Establishment: Delineate experimental plots (e.g., 1.5m x 3m) on a uniform stand of tall fescue.
- Treatment Application:

- Apply **Mefluidide** at a rate of 0.42 kg ai/ha in a spray volume of 280 L/ha.
- Include an untreated control for comparison.
- Treatments are applied in early spring when the turf is actively growing.

- Mowing Regime:
 - The entire experimental area is mowed to a uniform height (e.g., 7 cm) prior to treatment application.
 - Post-treatment, individual plots are mowed as needed when the turf canopy reaches a predetermined height (e.g., 9 cm), returning it to the 7 cm height.
 - Record the date of each mowing event for each plot to determine the mowing frequency.
- Data Collection:
 - Mowing Frequency: Tally the number of mowing events for each plot throughout the evaluation period (e.g., 8 weeks).
 - Clipping Yield: At each mowing event, collect all clippings from a specified area within the plot, dry them in an oven at 60°C for 48 hours, and record the dry weight.
 - Turf Quality: Visually assess turf quality weekly on a scale of 1 to 9 (1=dead, 7=acceptable, 9=ideal), considering color, density, and uniformity.
 - Phytotoxicity: Visually rate any turf discoloration or injury on a percentage scale (0% = no injury, 100% = dead turf).

Protocol 2: Assessing the Interaction of Mefluidide and Mowing Timing on Centipedegrass Seedhead Suppression

Objective: To evaluate the effect of a single post-application mowing on the duration of **Mefluidide**-induced seedhead suppression in centipedegrass.

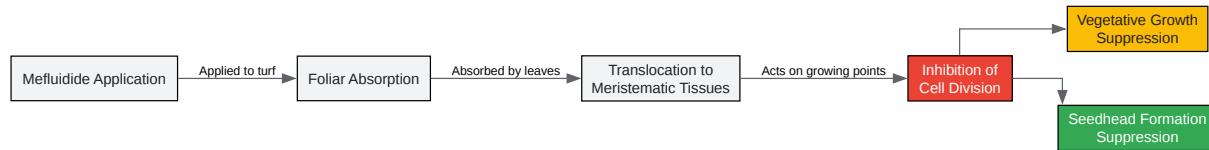
Materials:

- Established centipedegrass turf
- **Mefluidide 2S** formulation
- Calibrated spray equipment
- Mower
- Quadrat for seedhead counts

Methodology:

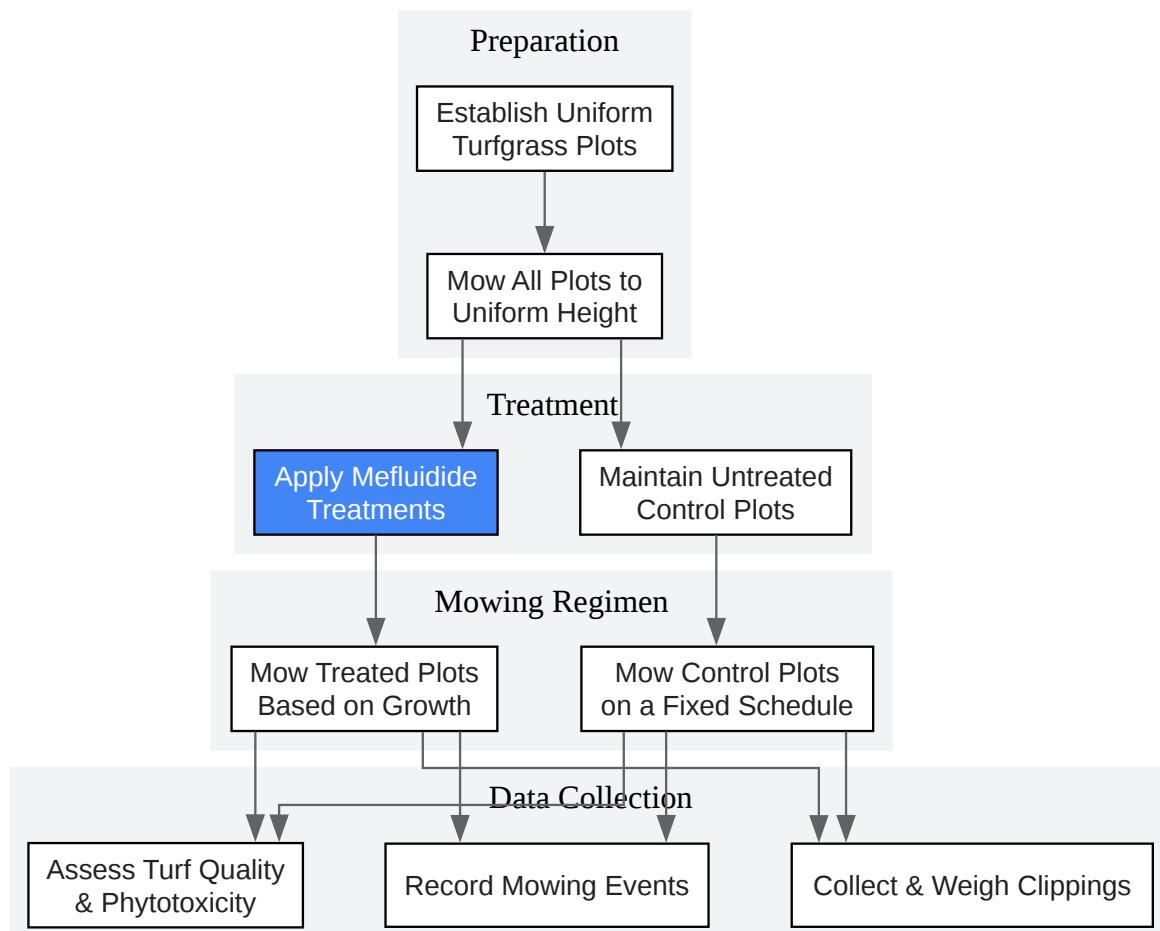
- Plot Design: Establish replicated plots on a uniform area of centipedegrass.
- Treatment Application:
 - Apply **Mefluidide** at a rate of 0.42 kg ai/ha.
 - Include an untreated control.
- Mowing Treatments:
 - Treatment A (Delayed Mow): Mow the plots 3 weeks after the **Mefluidide** application.
 - Treatment B (No Mow): Do not mow the plots for the duration of the evaluation period after the initial pre-treatment mowing.
 - Control (Weekly Mow): Mow the untreated control plots weekly.
- Data Collection:
 - Seedhead Counts: Weekly, place a quadrat (e.g., 0.25 m²) in a representative area of each plot and count the number of visible seedheads.
 - Turf Injury: Visually assess turfgrass injury or discoloration weekly.

Visualizations



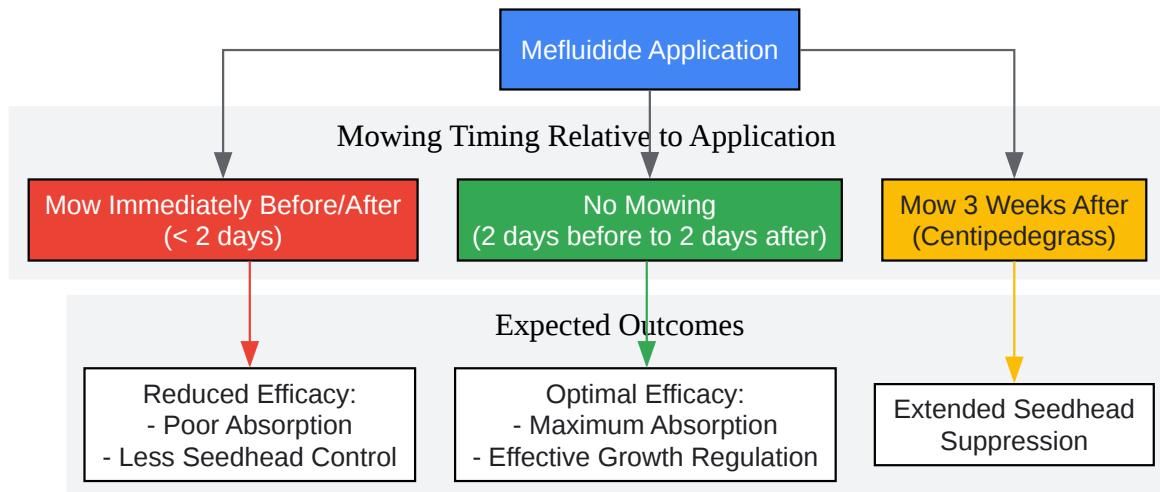
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Caption: **Mefluidide**'s mechanism of action from application to growth regulation.



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Caption: Workflow for evaluating **Mefluidide**'s effect on mowing frequency.

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Caption: Logical relationship between mowing timing and **Mefluidide** efficacy.

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References

- 1. Response of Centipedegrass (*Eremochloa ophiuroides*) to Plant Growth Regulators and Frequency of Mowing | Weed Technology | Cambridge Core [cambridge.org]
- 2. hort [journals.ashs.org]
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